

EACC Error Troubleshooting FAQ

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Compound Focus: EACC

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Here are answers to common **EACC** errors based on a real-world scenario from a game development environment, which serves as an excellent model for understanding typical troubleshooting steps [1].

Question	Answer	Core Concept for Researchers
What does the error "Please close Interception before starting the game" mean?	A driver or software on your system is using the "Interception" driver, which EAC flags as a potential security risk [1].	Conflicting Software: Background processes or drivers can interfere with critical applications.

| **How do I resolve the "Interception" driver error?** | 1. **Identify Software:** Check for applications like mouse acceleration tools (e.g., InterGUI) or other input-modifying software [1]. 2. **Clean Boot:** Perform a "Selective Startup" to disable non-essential startup items and isolate the conflict [1]. 3. **Driver Removal:** If identified, use the command-line uninstaller for the Interception driver [1]. | **Process Isolation:** Systematically disable startup items to identify the root cause. A clean boot is a standard diagnostic procedure. || **The error mentions an "Untrusted system file" like dxgi.dll. What should I do?** | This is often caused by compatibility tools like **ReShade**. EAC detects the modified file as non-standard [1]. | **Software Integrity:** Applications that rely on precise system environments may fail if core files are modified by third-party tools. || **How do I fix the "Untrusted system file" error?** | Uninstall ReShade or any other similar graphics/shader modification tool from your system. The game (or application) will then launch normally [1]. | **Environment Purity:** Maintain a standard, unmodified software environment for critical experimental setups to ensure reproducibility and stability. |

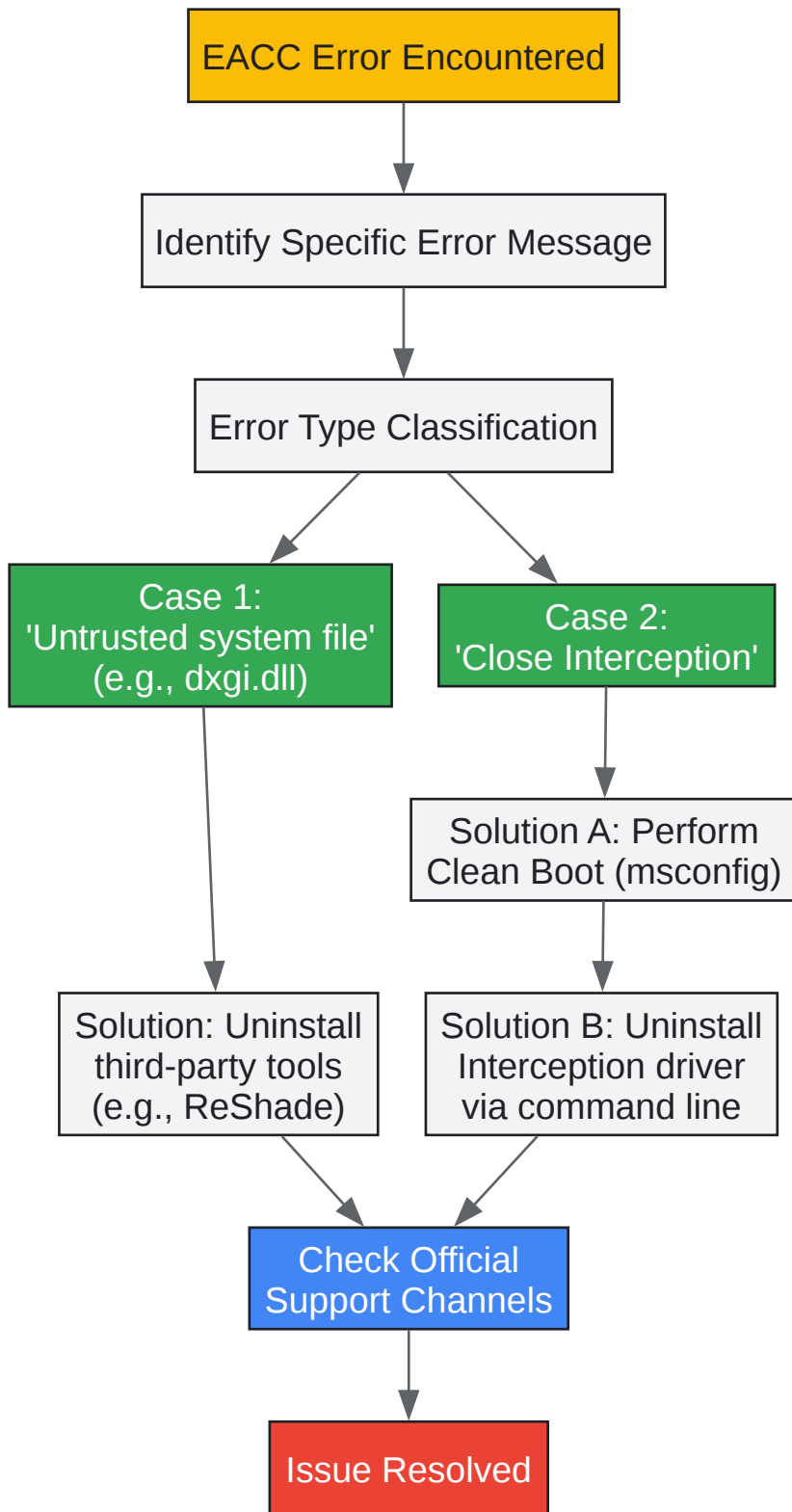
Advanced Diagnostics and Protocol

For persistent issues, a more detailed diagnostic approach is required.

- **Check Official Sources:** The problem may be a known issue. Regularly check the application's official technical support forums for updates and patches. For example, the EAC client version **v2506.3** initially caused ReShade conflicts, which were later resolved by rolling back to version **v2505.3** [1].
- **Analyze Log Files:** If the application generates log files, they can provide precise error details. For example, a log entry of `Launcher finished with: 206, 'Please close Interception before starting the game'` precisely identifies the issue [1].

EACC Error Troubleshooting Workflow

The diagram below outlines a logical workflow for diagnosing and resolving **EACC** errors, synthesizing the information from the FAQ.



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Key Takeaways for Technical Teams

- **Maintain a Standardized Environment:** The most common trigger for these errors is non-standard software, such as graphics injectors (ReShade) or specialized input drivers. For stable operation of critical applications, maintain a clean and consistent software baseline on research machines.
- **Systematic Troubleshooting is Key:** Begin with the specific error message, classify the problem, and follow a step-by-step resolution path, as outlined in the workflow above.
- **Consult Official Updates:** Anti-cheat and security software is frequently updated. If a previously stable system develops issues, consult the official support channels for the primary application, as a patch or rollback may already be available [1].

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References

1. EAC Update v2506.3 - Technical Support [forums.fatsharkgames.com]

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